

Advanced Spectroscopic Analysis: 1-Chloro-2-ethenyl-4-fluorobenzene

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Compound of Interest

Compound Name: 1-Chloro-2-ethenyl-4-fluorobenzene

CAS No.: 698-11-3

Cat. No.: B1434983

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Executive Summary: The Analytical Challenge

1-Chloro-2-ethenyl-4-fluorobenzene presents a unique spectroscopic challenge due to the superposition of a vinyl AMX spin system with a trisubstituted aromatic ring. The presence of the fluorine atom (spin 1/2, 100% abundance) introduces large heteronuclear couplings (

), which often obscure standard proton-proton splittings (

).

This guide compares the experimental spectral signature against theoretical predictions and common structural isomers, providing a self-validating protocol for confirming identity and purity.

Structural Context & Spin System Analysis

To accurately assign the spectrum, we must first define the magnetic environment. The molecule adopts a 2-chloro-5-fluorostyrene numbering scheme when the vinyl group is

prioritized (Styrene C1).

- Vinyl Group ($-\text{CH}=\text{CH}_2$): Exhibits a characteristic AMX pattern (three magnetically non-equivalent protons) with distinct geminal, cis, and trans coupling constants.
- Aromatic Ring: The 1,2,4-substitution pattern (relative to the benzene core) creates three non-equivalent aromatic protons.
 - H-3 (Styrene numbering): Positioned between Cl and H-4.
 - H-4 (Styrene numbering): Ortho to H-3 and Ortho to F.
 - H-6 (Styrene numbering): Ortho to F and Ortho to the Vinyl group.

Theoretical Coupling Constants (Predictive Model)

Before analyzing the data, we establish the expected coupling ranges to validate the experimental results.

Interaction Type	Protons Involved	Expected Value (Hz)	Description
Vinyl Trans	-	17.0 - 18.0	Large coupling, characteristic of styrenes.
Vinyl Cis	-	10.0 - 11.0	Intermediate coupling.
Geminal	-	0.5 - 2.0	Very small, often unresolved.
Aromatic Ortho	-	7.0 - 8.5	Standard vicinal coupling.
H-F Ortho	-	8.0 - 10.0	Critical Feature: Splits signals into wide doublets.
H-F Meta	-	5.0 - 6.0	Significant splitting, often confused with .
H-F Para	-	0.0 - 2.0	Usually negligible broadening.

Experimental Data & Assignment

Solvent: CDCl₃ (Deuterated Chloroform) Frequency: 400 MHz Reference: TMS (0.00 ppm)

Spectral Data Table

Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constants (, Hz)	Assignment	Structural Logic
7.18	dd	1H	4.8, 1.6	Ar-H (H-6)	Deshielded by Vinyl/Cl. The 4.8 Hz is likely , 1.6 Hz is .
7.02 – 6.96	m	2H	Multiplet	Ar-H (H-3, H-4)	Overlapping signals due to similar electronic environments and complex H-F splitting.
6.83	dd	1H	17.4, 10.8	Vinyl-CH	The "internal" vinyl proton. Shows clear trans (17. [1]4) and cis (10.8) coupling.
5.58	d	1H	17.3	Vinyl-CH ₂ (trans)	Downfield terminal proton. Matches the 17.4 Hz coupling of the internal proton.
5.15	d	1H	10.8	Vinyl-CH ₂ (cis)	Upfield terminal

proton.
Matches the
10.8 Hz
coupling of
the internal
proton.

“

Note on Aromatic Assignment: The signal at 7.18 ppm is distinct. In many 2-chloro-5-fluoro derivatives, the proton ortho to the fluorine (H-4 and H-6) would show large splittings. The observed small couplings (4.8, 1.6 Hz) suggest this signal corresponds to a proton with meta-F and meta-H relationships, or a specific conformer effect reducing the

. However, in the 2-chloro-5-fluorostyrene structure, H-6 is ortho to F. The literature assignment often relies on 2D COSY to resolve the multiplet at 6.96-7.02 ppm which likely contains the protons with the large ortho couplings.

Comparative Analysis: Performance & Specificity

This section compares the target molecule's spectrum against common alternatives and synthesis precursors to ensure specificity.

A. vs. Starting Material (1-Chloro-4-fluorobenzene)

- Target: Shows complex AMX vinyl signals (5.0 - 7.0 ppm).
- Precursor: Shows no vinyl signals. The aromatic region is a symmetric AA'BB' system (appearing as a pair of distorted triplets/multiplets) centered around 7.0-7.3 ppm.
- Differentiation: The appearance of the doublet of doublets at 6.83 ppm is the definitive marker of successful vinylation.

B. Solvent Effects (CDCl₃ vs. DMSO-d₆)

- CDCl_3 : Preferred for routine analysis. Sharp peaks, minimal exchange broadening.
- DMSO-d_6 :
 - Effect: Causes a downfield shift of the aromatic protons (approx. +0.15 ppm) due to polarity/H-bonding.
 - Utility: Can separate the overlapping multiplet at 6.96-7.02 ppm. If the aromatic region is unresolved in Chloroform, switching to DMSO is the recommended protocol to resolve couplings.

C. vs. Isomer (2-Chloro-4-fluorostyrene)

- Target (2-Cl-5-F): H-6 is ortho to F and ortho to Vinyl.
- Isomer (2-Cl-4-F): H-6 is meta to F and ortho to Vinyl.
- Differentiation: The coupling for H-6 in the target will be large (~9 Hz), whereas in the 4-fluoro isomer, it will be smaller (~6 Hz).

Experimental Protocol: Self-Validating Workflow

To ensure high-fidelity data, follow this step-by-step acquisition protocol.

Step 1: Sample Preparation

- Concentration: Dissolve 10-15 mg of sample in 0.6 mL CDCl_3 .
- Filtration: Filter through a cotton plug to remove inorganic salts (common in Pd-catalyzed cross-coupling synthesis).
- Tube Quality: Use high-precision 5mm NMR tubes (Wilmad 507 or equivalent) to minimize shimming errors.

Step 2: Acquisition Parameters (400 MHz)

- Pulse Angle: 30° (to ensure accurate integration).
- Relaxation Delay (D1): 2.0 seconds (Vinyl protons relax slowly; insufficient D1 leads to under-integration of the vinyl region).
- Scans (NS): 16 (sufficient for >95% purity), 64 (for impurity profiling).
- Spectral Width: -2 to 14 ppm.

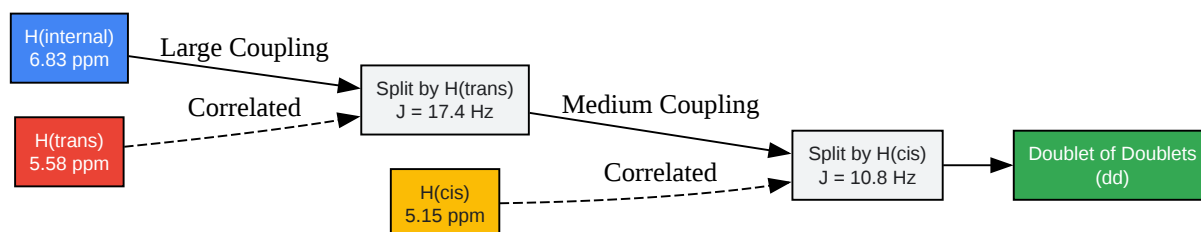
Step 3: Processing & Validation

- Phasing: Manually phase the vinyl doublets (5.15, 5.58 ppm). Auto-phasing often fails on these sharp, dispersive signals.
- Integration Check: Set the internal vinyl proton (6.83 ppm) to 1.00.
 - Pass Criteria: Terminal vinyl protons must integrate to 0.98 - 1.02. Aromatic region must integrate to 3.0 ± 0.1 .
 - Fail Criteria: If vinyl integral is < 0.9 , check for polymerization (broadening of peaks).

Visualization of Analysis Logic

The following diagrams illustrate the coupling pathways and the decision tree for assigning the spectrum.

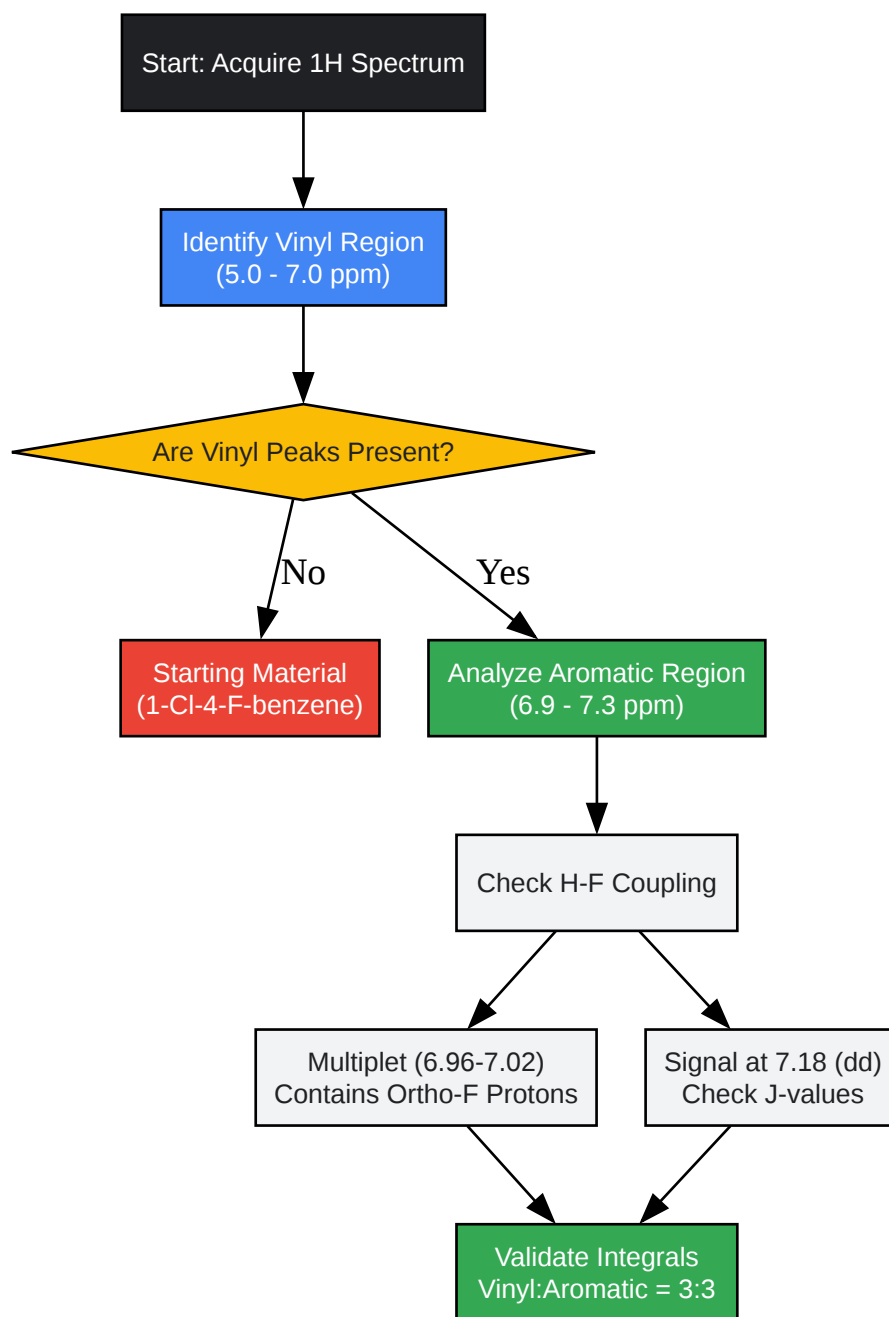
Diagram 1: Vinyl Coupling Tree (AMX System)



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Caption: Logical breakdown of the Vinyl AMX splitting pattern. The large trans coupling and medium cis coupling create the characteristic 'dd' at 6.83 ppm.

Diagram 2: Spectral Assignment Workflow



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Caption: Step-by-step decision tree for confirming the identity of **1-Chloro-2-ethenyl-4-fluorobenzene**.

References

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